

metal-chelating properties and applications of 2-Amino-5-methoxybenzamidoxime

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Compound of Interest

Compound Name: 2-Amino-5-methoxybenzamidoxime

Cat. No.: B2904934

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Application Notes and Protocols: 2-Amino-5-methoxybenzamidoxime

For Researchers, Scientists, and Drug Development Professionals

Introduction

While specific experimental data on **2-Amino-5-methoxybenzamidoxime** is not extensively available in current literature, its structural features, particularly the amidoxime functional group, suggest significant potential for metal chelation. Amidoxime-containing compounds are well-documented for their ability to form stable complexes with a wide range of metal ions.[1][2][3][4] This document provides a detailed overview of the predicted metal-chelating properties of **2-Amino-5-methoxybenzamidoxime**, potential applications derived from these properties, and generalized protocols for its synthesis and characterization as a chelating agent. The information presented is based on the known chemistry of analogous benzamidoxime derivatives.

Predicted Metal-Chelating Properties

The defining feature of **2-Amino-5-methoxybenzamidoxime** for metal chelation is the amidoxime group ($-C(NH_2)=NOH$). This functional group can coordinate with metal ions in various ways, primarily through the nitrogen and oxygen atoms, acting as a bidentate ligand to

form a stable five-membered ring.[1][3] The presence of the amino (-NH₂) and methoxy (-OCH₃) groups on the benzene ring may further influence the electronic properties and steric factors of the molecule, potentially modulating its selectivity and affinity for specific metal ions.

Potential Metal Ion Interactions: Based on studies of similar amidoxime-containing ligands, **2-Amino-5-methoxybenzamidoxime** is predicted to chelate a variety of metal ions.

Metal Ion	Predicted Interaction Strength	Potential Applications
Heavy Metals (e.g., UO ₂ ²⁺ , Pb ²⁺ , Cd ²⁺ , Cu ²⁺)	Strong	Environmental remediation, heavy metal poisoning treatment.[4]
Transition Metals (e.g., Fe ³⁺ , Ni ²⁺ , Co ²⁺)	Moderate to Strong	Analytical reagents, catalysts, potential therapeutics.[5][6]
Lanthanides (e.g., La ³⁺ , Nd ³⁺ , Sm ³⁺)	Moderate	Separation and purification of rare earth elements.

Applications

The strong metal-chelating properties of amidoximes open up a range of potential applications for **2-Amino-5-methoxybenzamidoxime**.

Environmental Remediation

Application Note: Amidoxime-functionalized polymers have shown exceptional capability in extracting heavy and radioactive metals from wastewater.[3][4] **2-Amino-5-methoxybenzamidoxime** could be utilized as a monomer for the synthesis of such polymers or used directly as a chelating agent for the removal of toxic metal ions from contaminated water sources.

Analytical Chemistry

Application Note: The ability to form colored complexes with specific metal ions makes benzamidoxime derivatives suitable for use as chromogenic reagents in spectrophotometric analysis. The selectivity can be tuned by controlling the pH of the solution.

Drug Development

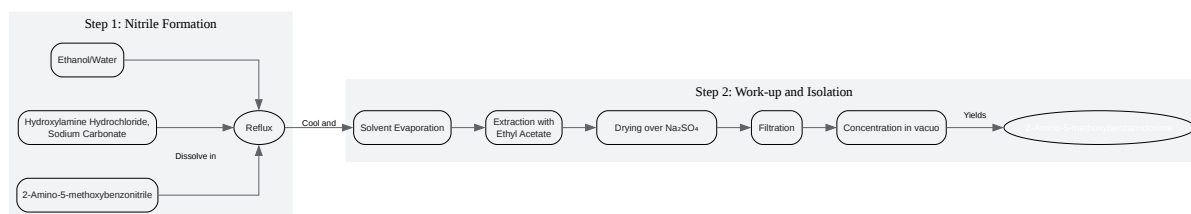
Application Note: Metal chelation is a therapeutic strategy for diseases associated with metal dyshomeostasis, such as neurodegenerative disorders and certain cancers.[7] Chelators can modulate the concentration and distribution of metal ions, inhibit metal-dependent enzymes, or enhance the cytotoxic effects of metal-based drugs.[7] The potential of **2-Amino-5-methoxybenzamidoxime** as a therapeutic chelating agent warrants investigation. Furthermore, amidoximes themselves have shown other biological activities, including antioxidant properties.[8]

Experimental Protocols

Protocol 1: Synthesis of 2-Amino-5-methoxybenzamidoxime

This protocol is a generalized procedure based on the common synthesis of benzamidoxime from the corresponding nitrile.

Workflow Diagram:



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Figure 1. Synthesis workflow for **2-Amino-5-methoxybenzamidoxime**.

Materials:

- 2-Amino-5-methoxybenzonitrile
- Hydroxylamine hydrochloride
- Sodium carbonate
- Ethanol
- Deionized water
- Ethyl acetate
- Anhydrous sodium sulfate
- Round-bottom flask, condenser, heating mantle, separatory funnel, rotary evaporator.

Procedure:

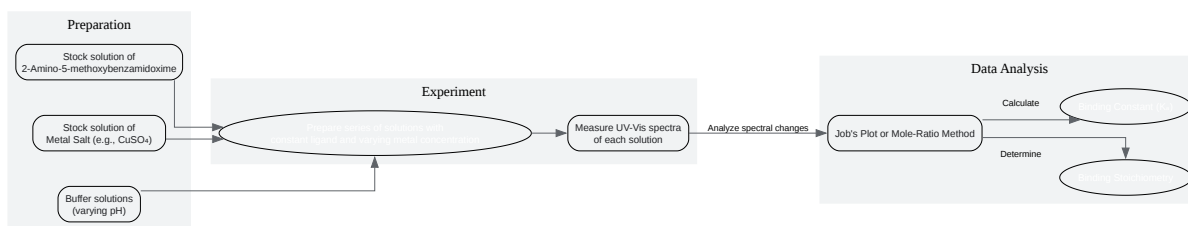
- Dissolve 2-amino-5-methoxybenzonitrile in a minimal amount of ethanol in a round-bottom flask.
- In a separate beaker, prepare a solution of hydroxylamine hydrochloride and an equimolar amount of sodium carbonate in a 1:1 mixture of ethanol and water.
- Add the hydroxylamine solution to the nitrile solution.
- Reflux the reaction mixture for several hours, monitoring the reaction progress by thin-layer chromatography.
- After the reaction is complete, cool the mixture to room temperature and remove the ethanol by rotary evaporation.
- Extract the aqueous residue with ethyl acetate.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter the solution and concentrate under reduced pressure to obtain the crude product.

- Purify the product by recrystallization or column chromatography.

Protocol 2: Evaluation of Metal Chelation by UV-Vis Spectrophotometry

This protocol describes a general method to observe and quantify the chelation of a metal ion by **2-Amino-5-methoxybenzamidoxime**.

Workflow Diagram:



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Figure 2. Workflow for evaluating metal chelation by UV-Vis spectrophotometry.

Materials:

- **2-Amino-5-methoxybenzamidoxime**
- Metal salt (e.g., CuSO₄·5H₂O, FeCl₃)
- Buffer solutions of various pH values
- UV-Vis spectrophotometer

- Quartz cuvettes

Procedure:

- Preparation of Stock Solutions: Prepare stock solutions of **2-Amino-5-methoxybenzamidoxime** and the metal salt in a suitable solvent (e.g., deionized water, ethanol).
- Spectrophotometric Titration:
 - In a series of cuvettes, place a constant volume of the **2-Amino-5-methoxybenzamidoxime** stock solution.
 - Add increasing volumes of the metal salt stock solution to each cuvette.
 - Bring the final volume in each cuvette to a constant value using the buffer solution of the desired pH.
- Spectral Measurement: Record the UV-Vis spectrum of each solution over a relevant wavelength range.
- Data Analysis:
 - Observe the changes in the absorption spectrum upon addition of the metal ion. A shift in the maximum absorption wavelength (λ_{max}) or a change in absorbance indicates complex formation.
 - Use methods like Job's plot or the mole-ratio method to determine the stoichiometry of the metal-ligand complex.
 - Calculate the binding constant (K_a) from the titration data using appropriate software or equations.

Conclusion

2-Amino-5-methoxybenzamidoxime holds considerable promise as a versatile metal-chelating agent with potential applications spanning environmental science, analytical chemistry, and medicine. The protocols provided herein offer a starting point for the synthesis

and characterization of this compound. Further research is warranted to fully elucidate its specific metal-binding properties and to explore its utility in various technological and therapeutic contexts.

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